

3-Phenyl-1,3,5-pentanetricarbonitrile molecular weight and formula

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Compound of Interest

Compound Name: 3-Phenyl-1,3,5-pentanetricarbonitrile

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Technical Data for 3-Phenyl-1,3,5-pentanetricarbonitrile

This document provides the molecular formula and molecular weight for **3-Phenyl-1,3,5-pentanetricarbonitrile**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Core Molecular Data

The fundamental molecular properties of **3-Phenyl-1,3,5-pentanetricarbonitrile** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Identifier	Value	Source
Molecular Formula	C ₁₄ H ₁₃ N ₃	
Molecular Weight	223.273 g/mol	[1]
Monoisotopic Mass	223.11095 Da	[2]

Experimental Protocols and Visualizations

Detailed experimental protocols, signaling pathways, and experimental workflows are not applicable to the scope of this document, which is focused on providing the core molecular data of **3-Phenyl-1,3,5-pentanetricarbonitrile**.

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References

- 1. 16320-20-0(3-Phenyl-1,3,5-pentanetricarbonitrile) | Kuujia.com [fr.kuujia.com]
- 2. PubChemLite - 3-phenyl-1,3,5-pentanetricarbonitrile (C14H13N3) [pubchemlite.lcsb.uni.lu]
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